

Physical and chemical properties of (3-Formyl-5-methylphenyl)boronic acid

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Compound of Interest

Compound Name: (3-Formyl-5-methylphenyl)boronic acid

Cat. No.: B151539

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An In-depth Technical Guide to (3-Formyl-5-methylphenyl)boronic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and spectral properties of **(3-Formyl-5-methylphenyl)boronic acid**, a versatile building block in organic synthesis and medicinal chemistry. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development.

Core Properties

(3-Formyl-5-methylphenyl)boronic acid, with the CAS number 870777-33-6, is a disubstituted phenylboronic acid derivative. Its structure features a formyl and a methyl group at the meta-positions relative to the boronic acid moiety. This unique arrangement of functional groups makes it a valuable intermediate for the synthesis of complex organic molecules.^{[1][2]}

Property	Value	Source
CAS Number	870777-33-6	[1] [2] [3]
Molecular Formula	C ₈ H ₉ BO ₃	[1] [3] [4]
Molecular Weight	163.97 g/mol	[1] [3]
InChI	InChI=1S/C8H9BO3/c1-6-2-7(5-10)4-8(3-6)9(11)12/h2-5,11-12H,1H3	[3]
InChIKey	IDXLUNCVVBZUEN-UHFFFAOYSA-N	[3]
SMILES	<chem>CC1=CC(=CC(C=O)=C1)B(O)O</chem>	[1]

Physical and Chemical Properties

While specific experimental data for the melting and boiling points of **(3-Formyl-5-methylphenyl)boronic acid** are not readily available in the reviewed literature, properties can be inferred from closely related compounds such as 3-Formylphenylboronic acid.

Table of Physical and Chemical Properties

Property	Value	Notes and Comparison
Melting Point	Data not available	For comparison, the melting point of 3-Formylphenylboronic acid is reported to be in the range of 109-113 °C. The presence of a methyl group might slightly alter this value.
Boiling Point	Data not available	Boronic acids often decompose at high temperatures, making boiling point determination challenging.
Solubility	Data not available	Phenylboronic acids generally exhibit solubility in polar organic solvents like methanol. [5]
Appearance	Likely a white to off-white solid	Based on the appearance of similar phenylboronic acid derivatives.
Stability	Store in an inert atmosphere at 2-8°C. [1]	Boronic acids can be sensitive to air and moisture and may undergo dehydration to form boroxines. [6]

Spectral Data

Detailed spectral data for **(3-Formyl-5-methylphenyl)boronic acid** is not widely published. However, the expected spectral characteristics can be predicted based on its structure and comparison with analogous compounds like 3-Formylphenylboronic acid.

Predicted Spectral Characteristics:

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the aldehyde proton (around 10 ppm), the methyl protons (around 2.5 ppm), and a

broad singlet for the boronic acid protons. The splitting patterns of the aromatic protons would be indicative of the 1,3,5-substitution pattern. For comparison, the ^1H NMR spectrum of 3-Formylphenylboronic acid shows aromatic protons in the range of 7.5-8.3 ppm and the aldehyde proton at 10.04 ppm.[7]

- ^{13}C NMR: The carbon NMR spectrum would display signals for the aromatic carbons, the carbonyl carbon of the aldehyde (typically >190 ppm), the methyl carbon, and the carbon attached to the boron atom (which can sometimes be broad or difficult to observe).
- Infrared (IR) Spectroscopy: The IR spectrum is expected to show characteristic absorption bands for the O-H stretching of the boronic acid (broad, $\sim 3300\text{ cm}^{-1}$), the C=O stretching of the aldehyde ($\sim 1700\text{ cm}^{-1}$), C-H stretching of the aromatic ring and aldehyde, and B-O stretching ($\sim 1350\text{ cm}^{-1}$).
- Mass Spectrometry (MS): The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns, including the loss of water and the boronic acid group.

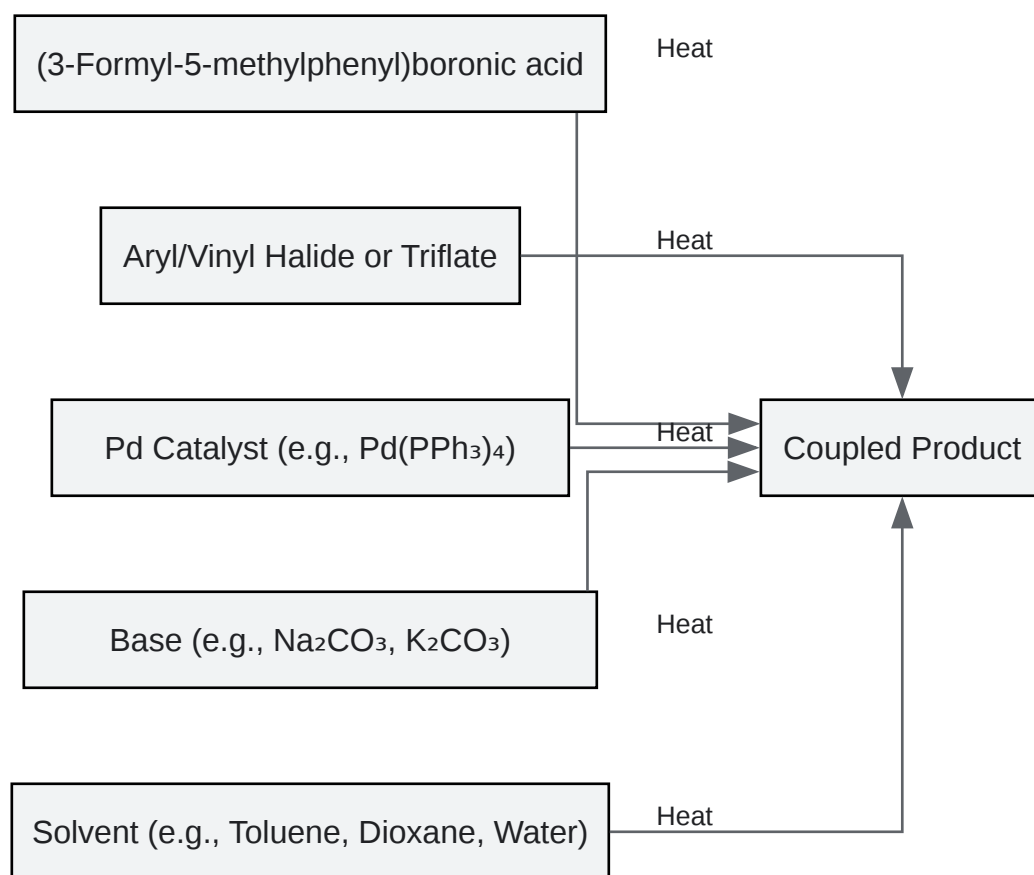
Reactivity and Synthetic Applications

(3-Formyl-5-methylphenyl)boronic acid is a valuable reagent in organic synthesis, primarily utilized in cross-coupling reactions and as a precursor for the synthesis of more complex molecules.

Suzuki-Miyaura Coupling

The boronic acid functionality makes this compound an excellent coupling partner in palladium-catalyzed Suzuki-Miyaura reactions for the formation of carbon-carbon bonds.[6] The presence of the formyl and methyl groups allows for the synthesis of highly functionalized biaryl compounds.

Diagram: Generalized Suzuki-Miyaura Coupling Workflow



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Caption: Generalized workflow for a Suzuki-Miyaura cross-coupling reaction.

Other Synthetic Transformations

The formyl group can undergo a variety of chemical transformations, including:

- Oxidation to a carboxylic acid.
- Reduction to a hydroxymethyl group.
- Reductive amination to form substituted amines.
- Wittig reaction and other olefination reactions to form alkenes.

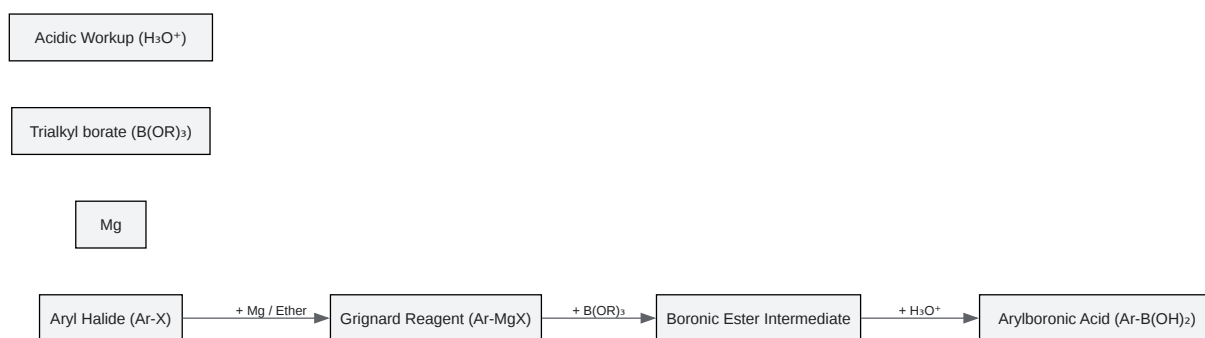
These reactions, combined with the reactivity of the boronic acid group, provide a versatile platform for the synthesis of a wide range of complex organic molecules.

Experimental Protocols

While a specific, detailed synthesis protocol for **(3-Formyl-5-methylphenyl)boronic acid** was not found in the surveyed literature, a general and widely used method for the synthesis of arylboronic acids is the reaction of a Grignard reagent with a trialkyl borate, followed by acidic hydrolysis.[6][8]

General Synthesis of Phenylboronic Acids

Diagram: General Synthesis of Phenylboronic Acids



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Caption: A common synthetic route to arylboronic acids via a Grignard reagent.

Methodology:

- **Grignard Reagent Formation:** An aryl halide (e.g., 3-bromo-5-methylbenzaldehyde, with the aldehyde group potentially protected) is reacted with magnesium turnings in an anhydrous ether solvent (such as diethyl ether or tetrahydrofuran) to form the corresponding Grignard reagent.

- **Borylation:** The freshly prepared Grignard reagent is then added to a solution of a trialkyl borate (e.g., trimethyl borate or triisopropyl borate) at low temperature (typically -78 °C).
- **Hydrolysis:** The resulting boronic ester intermediate is hydrolyzed by the addition of an aqueous acid (e.g., hydrochloric acid) to yield the final arylboronic acid product.
- **Purification:** The crude product is then purified, typically by recrystallization or column chromatography.

Safety and Handling

(3-Formyl-5-methylphenyl)boronic acid is classified as a hazardous substance.[3]

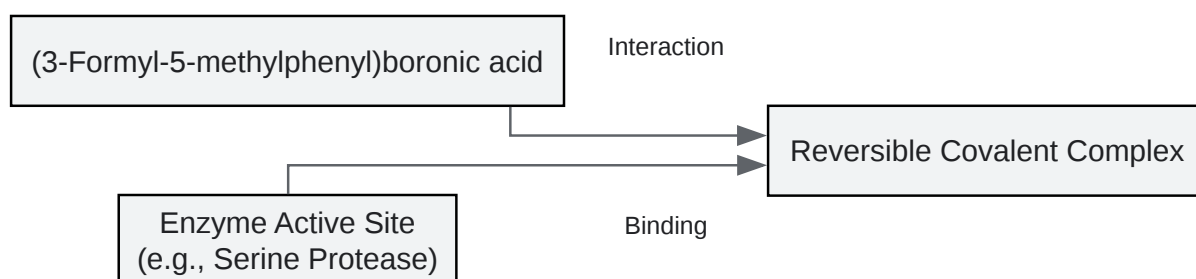
- **Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[3]
- **Precautionary Statements:** P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[3]

It is recommended to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Store the compound in a tightly sealed container in a cool, dry place under an inert atmosphere.[1]

Potential Biological Activity

While no specific biological activity has been reported for **(3-Formyl-5-methylphenyl)boronic acid**, the broader class of boronic acids has garnered significant interest in medicinal chemistry.[8] Boronic acid derivatives are known to exhibit a range of biological activities, including anticancer, antibacterial, and antiviral properties.[8] The boronic acid moiety can form reversible covalent bonds with the active sites of certain enzymes, making them attractive candidates for inhibitor design.[8] Further research is required to elucidate any potential biological roles of **(3-Formyl-5-methylphenyl)boronic acid**.

Diagram: Boronic Acid-Enzyme Interaction



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Caption: Schematic of a boronic acid inhibitor forming a reversible covalent bond.

Conclusion

(3-Formyl-5-methylphenyl)boronic acid is a valuable and versatile chemical intermediate with significant potential in organic synthesis and drug discovery. Its bifunctional nature allows for a wide range of chemical modifications, making it an attractive starting material for the construction of complex molecular architectures. While detailed experimental data for this specific compound is limited, its properties and reactivity can be reasonably inferred from related boronic acid derivatives. As with any chemical reagent, proper safety precautions should be observed during handling and use. Further research into the specific properties and biological activities of this compound is warranted and will likely expand its applications in science and industry.

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